

Application Notes and Protocols for Obatoclax Mesylate in Cell Culture

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Compound of Interest

Compound Name: Obatoclax Mesylate

Cat. No.: B15560850

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Introduction

Obatoclax Mesylate (also known as GX15-070) is a potent, small-molecule pan-inhibitor of the B-cell lymphoma 2 (Bcl-2) family of anti-apoptotic proteins.[1][2] By binding to the BH3-binding groove of proteins such as Bcl-2, Bcl-xL, and Mcl-1, **Obatoclax Mesylate** disrupts their ability to sequester pro-apoptotic proteins like Bak and Bim, thereby promoting apoptosis in cancer cells.[1][3] This mechanism of action makes it a valuable tool for investigating the role of apoptosis in various cancer models. These application notes provide detailed protocols for the solubilization and preparation of **Obatoclax Mesylate** in DMSO for use in cell culture experiments.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Obatoclax Mesylate** based on available information.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	413.5 g/mol	[1][4]
Formula	C ₂₀ H ₁₉ N ₃ O · CH ₄ O ₃ S	[1]
Appearance	Crystalline solid	[4]
Storage	-20°C	[1][4][5]
Stability	≥ 4 years (as solid)	[4]

Table 2: Solubility in DMSO

Solubility (mg/mL)	Solubility (mM)	Notes	Source
≥20.7	>10	-	[1]
-	50	-	[5][6]
11	~26.6	-	[4]
83	~200.73	Use fresh, moisture-free DMSO.	[7]
12.5	~30.23	Ultrasonic may be needed.	[2]

Table 3: Recommended Concentrations for Cell Culture

Concentration Type	Range	Cell Lines	Source
Stock Solution	5 mM - 10 mM	General Use	[7] [8]
Working Concentration	50 nM - 450 nM	Oral Cancer Cells	[2]
Working Concentration	100 nM - 200 nM	General Cell Treatment	[1]
IC ₅₀	31.7 nM	KARPAS-45	[7]
IC ₅₀	355 nM	SK-MEL-30	[7]
IC ₅₀	356 nM	NALM-6	[7]
IC ₅₀	25.85 nM - 40.69 nM	Colorectal Cancer Cells (HCT116, HT-29, LoVo)	[2]
IC ₅₀	52 nM - 1100 nM	Multiple Myeloma (MM) cell lines	[7]

Experimental Protocols

Preparation of Obatoclax Mesylate Stock Solution (10 mM in DMSO)

Materials:

- **Obatoclax Mesylate** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol:

- Pre-warm **Obatoclax Mesylate**: Allow the vial of **Obatoclax Mesylate** powder to equilibrate to room temperature before opening to prevent condensation.
- Calculate Required Volumes: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of Obatoclax Mesylate (mg)} / 413.5 \text{ g/mol}) * 100,000$
- Dissolution:
 - Aseptically add the calculated volume of anhydrous DMSO to the vial containing the **Obatoclax Mesylate** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Enhancing Solubility (if necessary): If the compound does not fully dissolve, the following steps can be taken:
 - Warm the solution at 37°C for 10-15 minutes.[\[1\]](#)
 - Briefly sonicate the solution in an ultrasonic bath.[\[1\]](#)[\[2\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage. Stock solutions are stable for several months at this temperature.[\[1\]](#)

Preparation of Working Solutions for Cell Culture

Materials:

- 10 mM **Obatoclax Mesylate** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

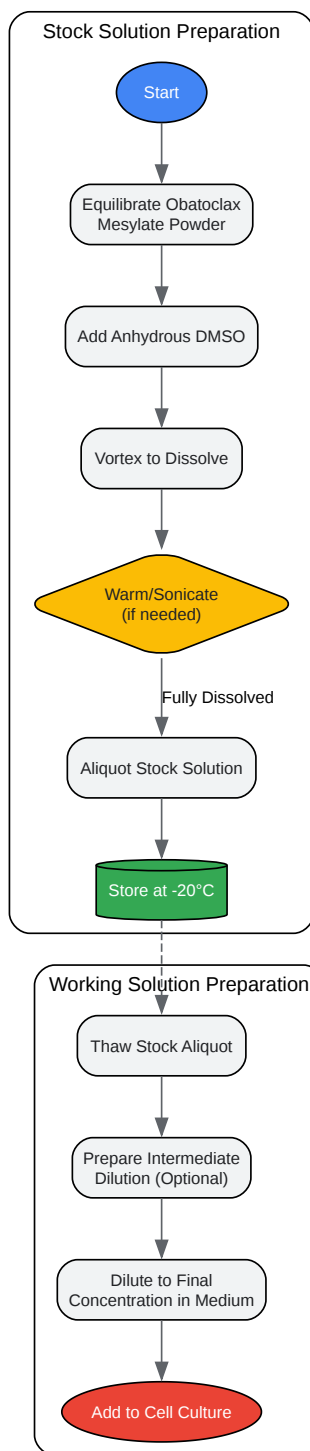
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

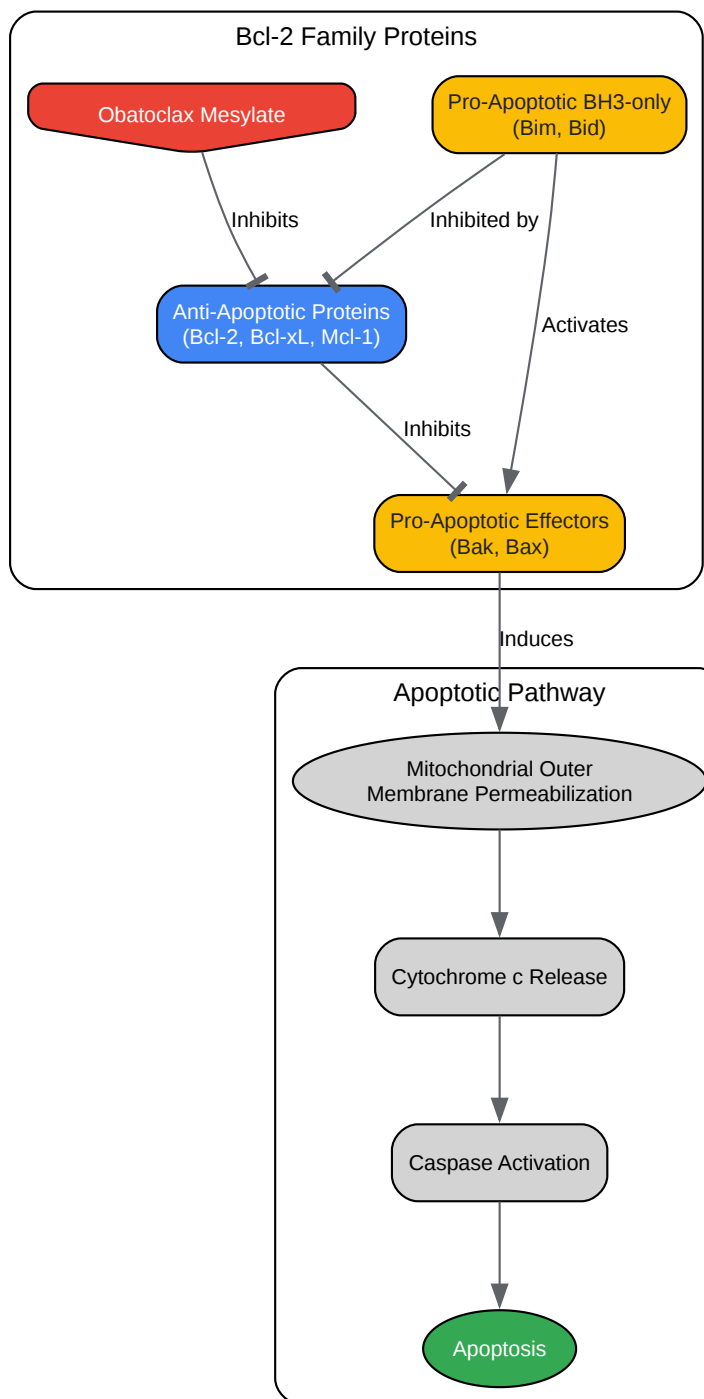
- Thaw Stock Solution: Thaw an aliquot of the 10 mM **Obatoclax Mesylate** stock solution at room temperature.
- Intermediate Dilution (Recommended): To avoid precipitation and ensure accurate final concentrations, it is recommended to perform an intermediate dilution. For example, prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in sterile DMSO or cell culture medium.
- Final Dilution:
 - Determine the final desired working concentration for your experiment (e.g., 100 nM).
 - Calculate the volume of the stock or intermediate solution needed to achieve the final concentration in your total volume of cell culture medium. For example, to prepare 1 mL of 100 nM working solution from a 1 mM intermediate stock, add 0.1 μ L of the 1 mM stock to 999.9 μ L of cell culture medium.
 - Important: Add the **Obatoclax Mesylate** solution to the cell culture medium and mix immediately by gentle pipetting or swirling to ensure homogeneity and prevent precipitation. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Cell Treatment: Add the freshly prepared working solution to your cell cultures and incubate for the desired duration.

Visualizations

Workflow for Obatoclox Mesylate Preparation



Obatoclox Mesylate Mechanism of Action

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- To cite this document: BenchChem. [Application Notes and Protocols for Obatoclox Mesylate in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560850#obatoclox-mesylate-solubility-and-preparation-in-dms0-for-cell-culture]

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